

A Step-by-Step Guide to Amine-Reactive PEGylation: Protocols and Applications

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Compound of Interest		
Compound Name:	Dimethylamino-PEG11	
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This document provides a comprehensive guide to amine-reactive PEGylation, a widely used bioconjugation technique to enhance the therapeutic properties of proteins and peptides. Here, we detail the protocols for covalent attachment of polyethylene glycol (PEG) to primary amines on biomolecules using N-hydroxysuccinimide (NHS) esters, and the subsequent characterization of the PEGylated products.

Introduction to Amine-Reactive PEGylation

PEGylation is the process of covalently attaching PEG chains to molecules, most commonly proteins and peptides. This modification can significantly improve the pharmacokinetic and pharmacodynamic properties of the parent molecule by increasing its hydrodynamic size. This, in turn, can lead to reduced renal clearance, prolonged circulation half-life, and shielding from proteolytic degradation and immune responses. Amine-reactive PEGylation, specifically through the use of NHS-activated PEGs, is a popular method due to its efficiency and the formation of stable amide bonds with primary amines, such as the ϵ -amino group of lysine residues and the N-terminal α -amino group of a polypeptide chain.

General Workflow for Amine-Reactive PEGylation

The overall process of amine-reactive PEGylation involves several key stages, from reagent preparation to the final characterization of the purified conjugate.





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